

Kojitriose: A Technical Guide for Researchers and Drug Development Professionals

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Kojitriose
CAS No.: 74738-47-9
Cat. No.: B12349901

[Get Quote](#)

Kojitriose, a trisaccharide with the chemical formula $C_{18}H_{32}O_{16}$, is a carbohydrate molecule of increasing interest in the fields of biochemistry and pharmacology. This technical guide provides a comprehensive overview of its chemical properties, enzymatic synthesis, and potential biological activities, with a focus on its relevance to researchers, scientists, and drug development professionals.

Core Chemical and Physical Data

Kojitriose is an oligosaccharide composed of three glucose units linked by α -1,2 glycosidic bonds. Its fundamental properties are summarized in the table below for quick reference.

Property	Value	Citation(s)
CAS Number	74738-47-9	
Molecular Weight	504.44 g/mol	
Molecular Formula	$C_{18}H_{32}O_{16}$	

Enzymatic Synthesis of Kojitriose

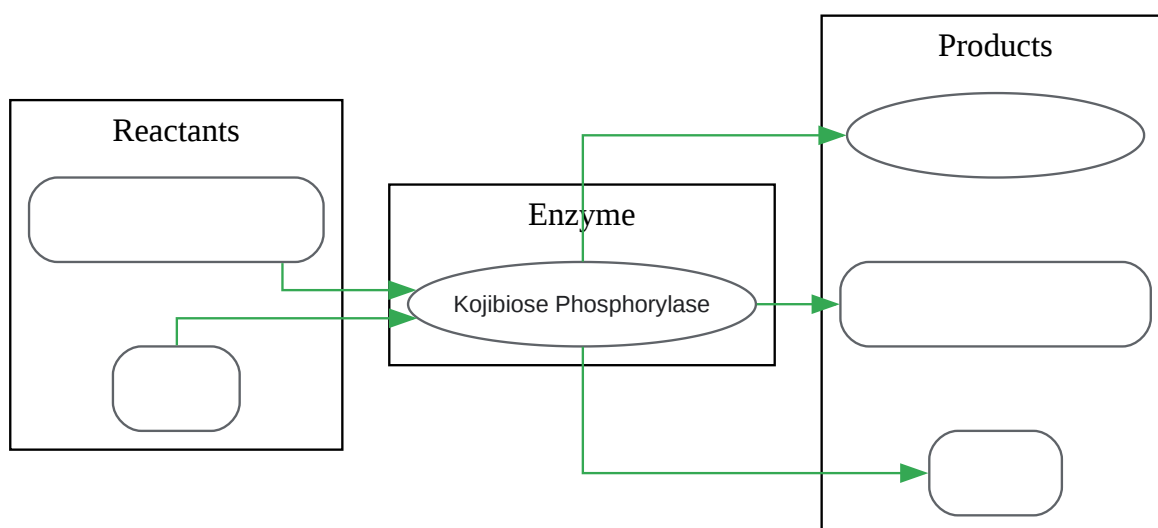
The primary method for producing **Kojitriose** is through enzymatic synthesis, which offers high specificity and yield. The key enzyme involved in this process is kojibiose phosphorylase (KPase). This enzyme catalyzes the transfer of a glucose unit from a donor substrate, such as β -D-glucose-1-phosphate (β -G1P), to an acceptor molecule.

Experimental Protocol: Enzymatic Synthesis

A common method for synthesizing kojioligosaccharides, including **kojitriose**, involves the reaction of glucose and β -D-glucose-1-phosphate in the presence of kojibiose phosphorylase. [1] By adjusting the ratio of glucose to β -G1P, the average degree of polymerization of the resulting oligosaccharides can be controlled.[1]

A second method utilizes the simultaneous action of kojibiose phosphorylase and maltose phosphorylase (MPase) with maltose as the starting material.[1] This approach can yield kojioligosaccharides at approximately 70% under optimal conditions.[1] The principal products of this synthesis are 4- α -D-Kojibiosyl-glucose, **kojitriose**, and kojitetraose.[1]

Generalized Reaction Scheme:



[Click to download full resolution via product page](#)

Fig. 1: Enzymatic synthesis of **Kojitriose**.

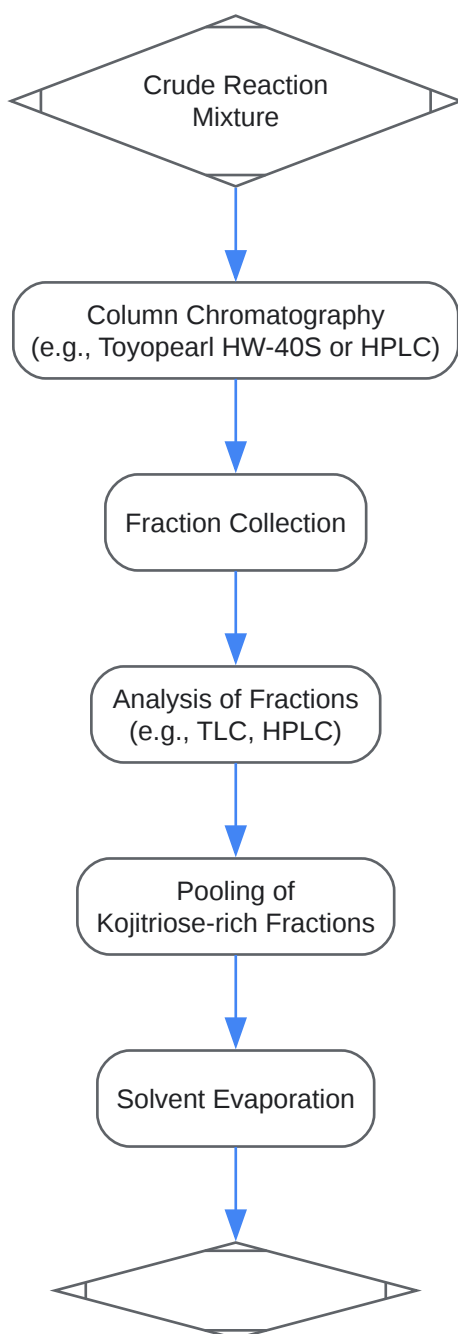
Purification of Kojitriose

Following enzymatic synthesis, the reaction mixture contains a range of kojioligosaccharides with varying degrees of polymerization. Purification of **kojitriose** is typically achieved using column chromatography techniques.

Experimental Protocol: Purification

While specific, detailed protocols for the purification of **Kojitriose** are not readily available in the public domain, a general approach can be outlined based on the separation of other oligosaccharides. Toyopearl HW-40S column chromatography has been successfully used to isolate trisaccharides synthesized using kojibiose phosphorylase.[2] High-Performance Liquid Chromatography (HPLC) with a suitable stationary phase, such as an amino-functionalized silica gel or a specialized carbohydrate column, would be the method of choice for achieving high purity. A gradient elution with a mobile phase consisting of acetonitrile and water is commonly employed for separating oligosaccharides.

Generalized Purification Workflow:



[Click to download full resolution via product page](#)

Fig. 2: Generalized purification workflow for **Kojitriose**.

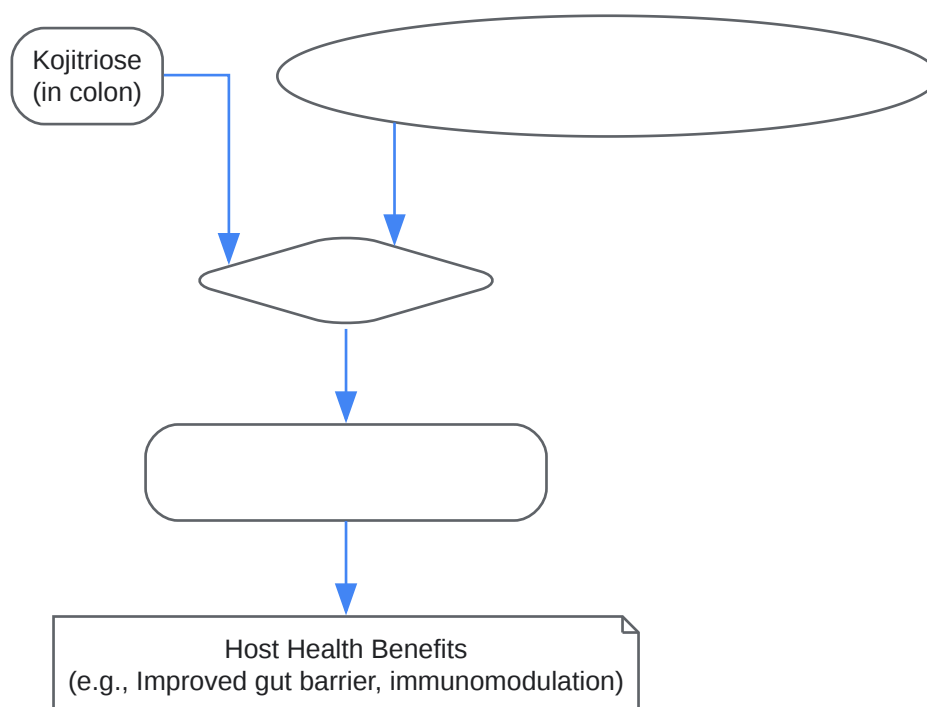
Potential Biological Activities and Mechanisms

Research into the biological effects of kojiligosaccharides, including **kojitriose**, is an emerging area. The primary reported activities are related to their potential as prebiotics and their interaction with digestive enzymes.

Prebiotic Potential

Kojibiose, a disaccharide component of **kojitriose**, has been shown to be utilized by beneficial gut bacteria such as Bifidobacterium, Lactobacillus, Clostridium, Bacteroides, and Eubacterium.[3] This suggests that **kojitriose** may also act as a prebiotic, selectively promoting the growth of these beneficial microorganisms in the gut. The fermentation of such prebiotics by gut microbiota leads to the production of short-chain fatty acids (SCFAs), which are known to have numerous health benefits.

Hypothesized Prebiotic Mechanism:



[Click to download full resolution via product page](#)

Fig. 3: Hypothesized prebiotic mechanism of **Kojitriose**.

Resistance to Digestion

An important characteristic of kojioligosaccharides, including **kojitriose**, is their resistance to hydrolysis by human digestive enzymes.[1] Studies have shown that they are not broken down by salivary amylase, artificial gastric juice, pancreatic amylase, or small intestinal enzymes.[1] This resistance allows them to reach the colon intact, where they can be utilized by the gut microbiota, further supporting their potential as prebiotics.

α -Glucosidase Inhibition

Kojibiose has been investigated for its role as an α -glucosidase inhibitor.[3] α -Glucosidase is an enzyme responsible for the breakdown of complex carbohydrates into glucose in the small intestine. Inhibition of this enzyme can slow down glucose absorption and may be beneficial in managing blood sugar levels. While specific studies on the α -glucosidase inhibitory activity of **kojitriose** are limited, its structural similarity to kojibiose suggests it may possess similar properties.

Conclusion

Kojitriose is a promising oligosaccharide with potential applications in the food and pharmaceutical industries. Its enzymatic synthesis provides a viable route for production, and its resistance to digestion and potential prebiotic activity make it a candidate for further investigation as a functional food ingredient. The exploration of its potential as an α -glucosidase inhibitor also warrants further research for its application in drug development. This technical guide provides a foundational understanding of **Kojitriose**, and it is anticipated that future research will further elucidate its biological mechanisms and applications.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Enzymatic synthesis of kojioligosaccharides using kojibiose phosphorylase - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Enzymatic synthesis of novel oligosaccharides from L-sorbose, maltose, and sucrose using kojibiose phosphorylase - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Bacterial α -Diglucoside Metabolism: Perspectives and Potential for Biotechnology and Biomedicine - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Kojitriose: A Technical Guide for Researchers and Drug Development Professionals]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b12349901/docs#kojitriose-a-technical-guide-for-researchers-and-drug-development-professionals>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)